

Introduction: The Context of Carotenoids in Aquaculture

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Compound of Interest

Compound Name: *Idoxanthin*

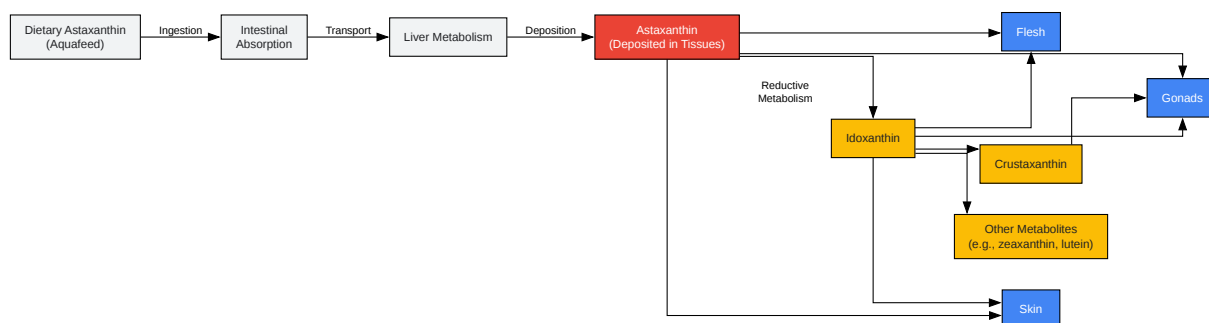
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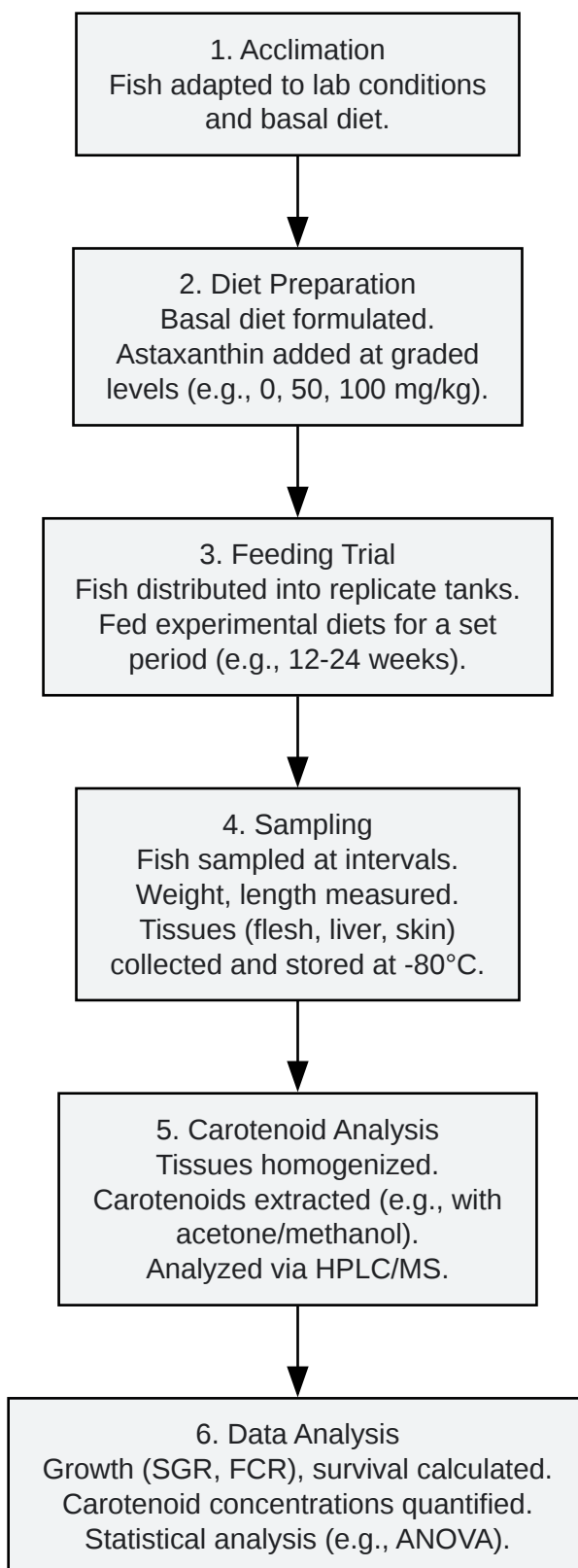
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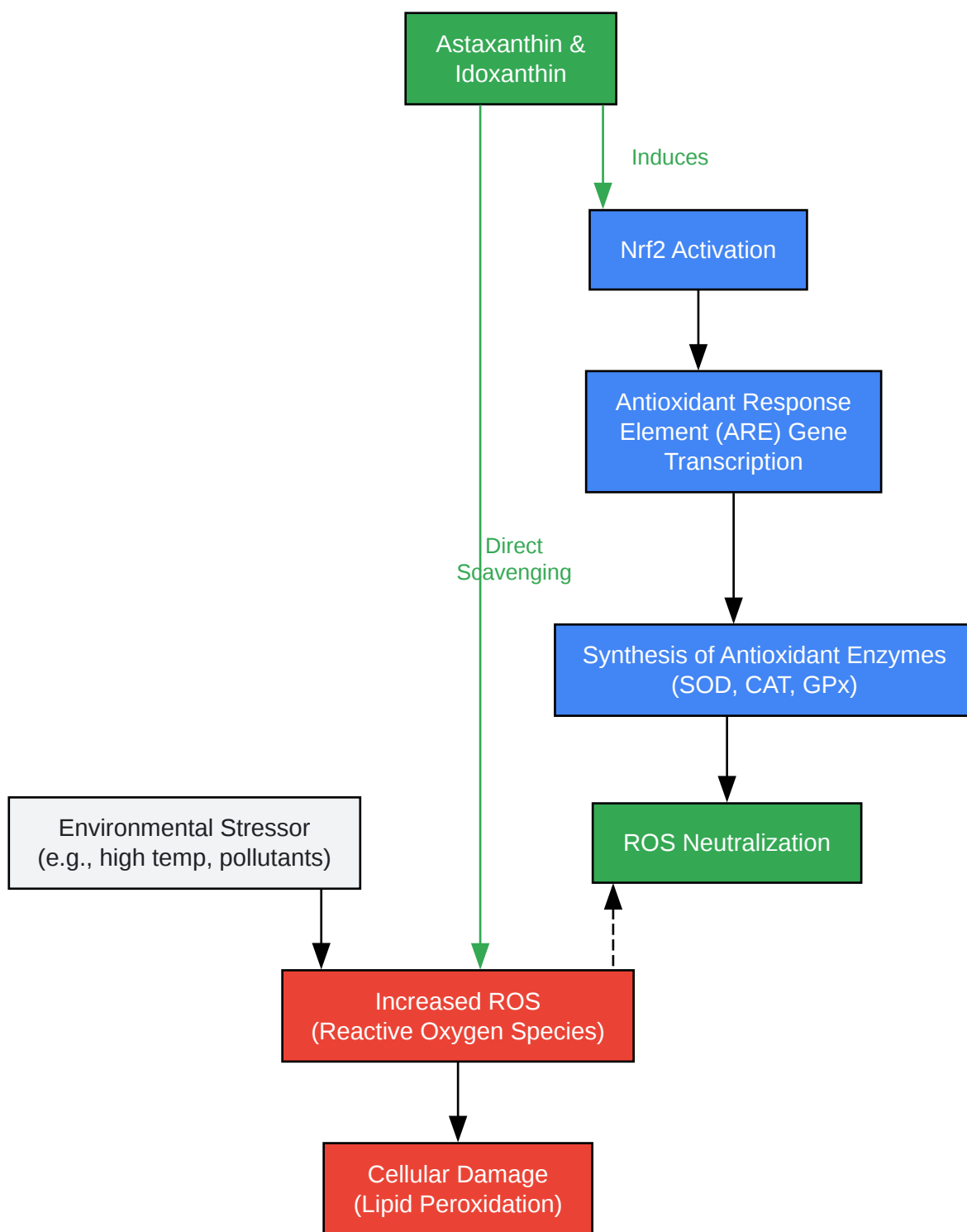
Carotenoids are lipid-soluble pigments responsible for the vibrant yellow, orange, and red colors observed in many aquatic species.[1][2] Fish, like other animals, cannot synthesize these compounds de novo and must acquire them from their diet.[2][3] In aquaculture, particularly for salmonids, pigmentation is a critical quality attribute that strongly influences consumer preference and market value.[4][5] Astaxanthin (3,3'-dihydroxy- β , β -carotene-4,4'-dione) is the most widely used carotenoid in aquafeeds to achieve the desired pink-red coloration of fish flesh.[6][7] Beyond pigmentation, astaxanthin is recognized as a potent antioxidant that enhances immune function, mitigates stress, and improves growth and survival rates in farmed fish.[7][8][9][10]

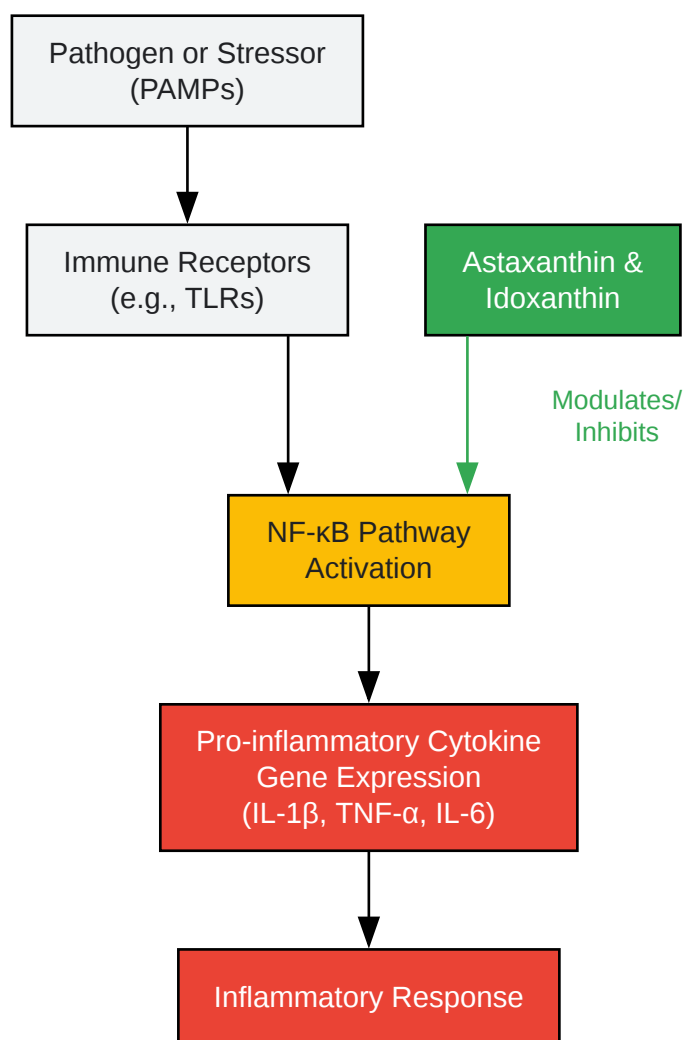
The Metabolic Fate of Astaxanthin: Formation of Idoxanthin

When fish ingest astaxanthin, it undergoes metabolic conversion in various tissues, primarily the liver.[11] One of the principal metabolic pathways is a reductive process that leads to the formation of **idoxanthin** (3,3',4'-trihydroxy- β , β -carotene-4-one).[12] This conversion is a key aspect of carotenoid dynamics in many salmonids, including Arctic charr (*Salvelinus alpinus*) and Atlantic salmon (*Salmo salar*).[12][13] **Idoxanthin** itself can be further metabolized to crustaxanthin (3,4,3',4'-tetrahydroxy- β , β -carotene) and other compounds.[13][14] The metabolic pathway illustrates that the accumulation of **idoxanthin** is an integral part of the natural processing of dietary astaxanthin.









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